

1-(4-Chlorophenyl)cyclopentanecarbonyl chloride physical properties

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)cyclopentanecarbonyl chloride

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An In-depth Technical Guide to the Physical and Chemical Properties of **1-(4-Chlorophenyl)cyclopentanecarbonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, synthesis, and analytical methodologies for **1-(4-Chlorophenyl)cyclopentanecarbonyl chloride** (CAS No. 71501-44-5). This compound is a key intermediate in organic synthesis, valued for its reactive acyl chloride group which serves as a versatile building block for constructing more complex molecular architectures, particularly in medicinal chemistry and agrochemical development.^{[1][2]}

Core Physical and Chemical Properties

1-(4-Chlorophenyl)cyclopentanecarbonyl chloride is an acyl chloride characterized by a cyclopentane ring substituted with a 4-chlorophenyl group.^{[1][2]} Its molecular formula is $C_{12}H_{12}Cl_2O$.^{[1][2][3]} The quantitative physical and chemical data are summarized below.

Property	Value	Source(s)
CAS Number	71501-44-5	[2][3]
Molecular Formula	C ₁₂ H ₁₂ Cl ₂ O	[1][2][3]
Molecular Weight	243.13 g/mol	[1][2]
IUPAC Name	1-(4-chlorophenyl)cyclopentane-1-carbonyl chloride	[2]
Boiling Point	165-167 °C at 10 Torr	[4]
Density	1.245 g/cm ³ at 20 °C	[4]
Refractive Index	1.5545-1.5565	[5]
LogP	3.97	[6]
InChI	InChI=1S/C12H12Cl2O/c13-10-5-3-9(4-6-10)12(11(14)15)7-1-2-8-12/h3-6H,1-2,7-8H2	[2]
InChI Key	RZHJJILZUKNEKM-UHFFFAOYSA-N	[2][3][6]
Canonical SMILES	C1CCC(C1)(C2=CC=C(C=C2)Cl)C(=O)Cl	[2]

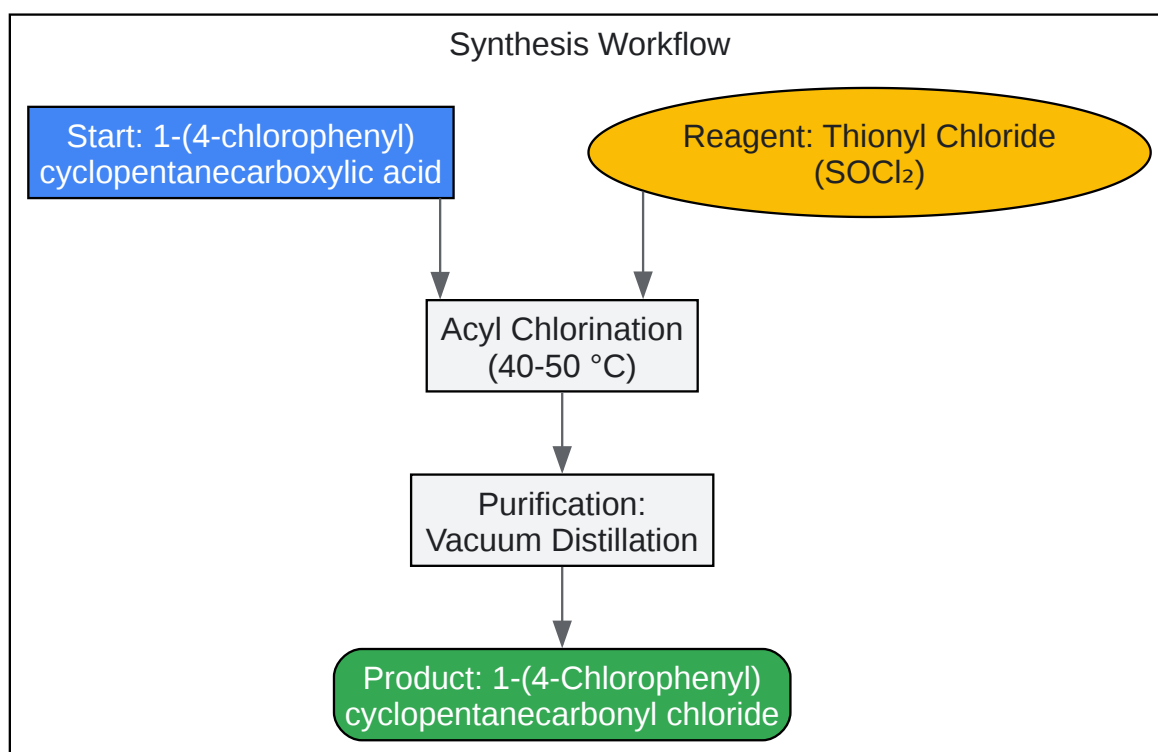
Experimental Protocols

Synthesis via Acyl Chlorination

The most common method for synthesizing **1-(4-Chlorophenyl)cyclopentanecarbonyl chloride** is through the acyl chlorination of its corresponding carboxylic acid precursor, 1-(4-chlorophenyl)cyclopentanecarboxylic acid.[1] Thionyl chloride (SOCl₂) is a frequently used chlorinating agent for this conversion.[1][2]

Protocol:

- **Reaction Setup:** In a suitable reaction vessel, place thionyl chloride (SOCl_2).
- **Addition of Precursor:** Add 1-(4-chlorophenyl)cyclopentanecarboxylic acid dropwise to the thionyl chloride under constant stirring. The reaction is exothermic and the temperature should be maintained in a controlled range, typically 40–50 °C.[1]
- **Reaction Monitoring:** The progress of the reaction can be monitored using Thin-Layer Chromatography (TLC).[1]
- **Work-up:** Upon completion, remove the excess thionyl chloride by concentration under reduced pressure.[1]
- **Purification:** To isolate the final product, add an aprotic solvent like methylene chloride and concentrate to dryness.[1] Further purification can be achieved through vacuum distillation or recrystallization.[1]



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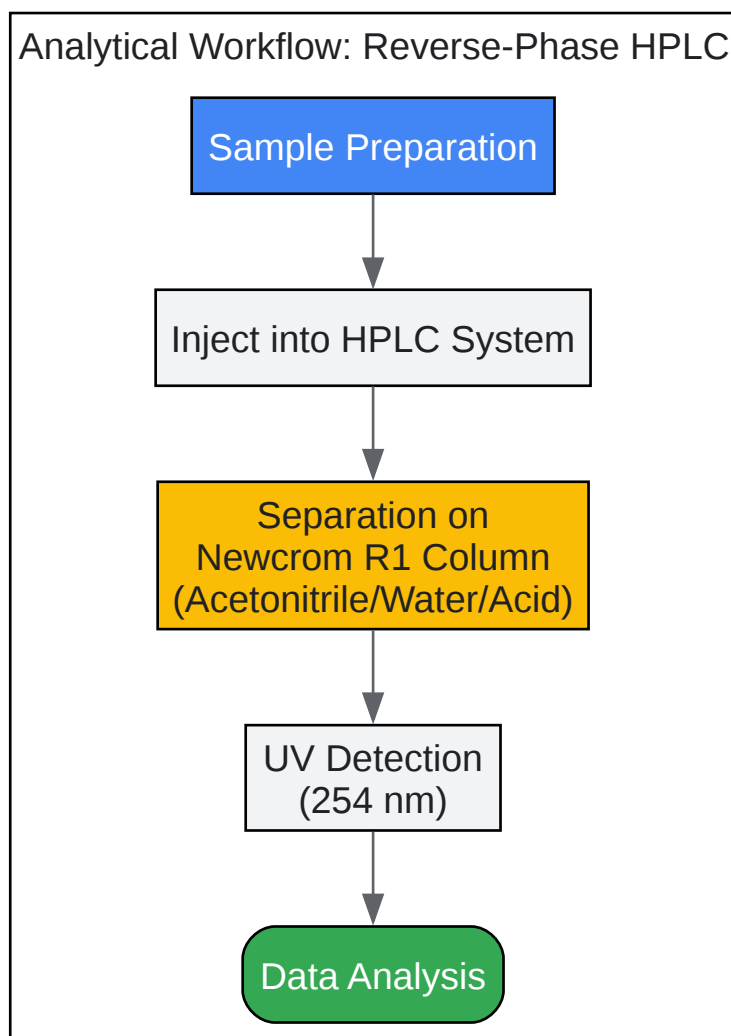
Caption: Workflow for the synthesis of the title compound.

Analytical Methodology: HPLC

High-Performance Liquid Chromatography (HPLC) is a suitable method for analyzing **1-(4-Chlorophenyl)cyclopentanecarbonyl chloride**. A reverse-phase (RP) method can be employed for this purpose.^[6]

Protocol:

- Column: Newcrom R1 reverse-phase column.^[6]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.^[6] For applications compatible with Mass Spectrometry (MS), phosphoric acid should be substituted with formic acid.^[6]
- Detection: UV detection at 254 nm is a common method for monitoring acyl chlorides.^[1]
- Application: This method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies.^[6]



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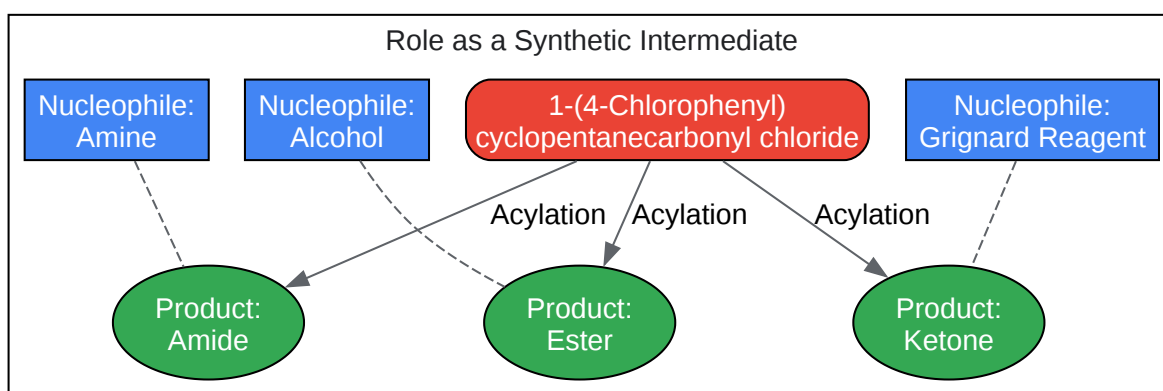
Caption: General workflow for HPLC analysis.

Chemical Reactivity and Applications

The primary utility of **1-(4-Chlorophenyl)cyclopentanecarbonyl chloride** stems from its reactive acyl chloride group, which makes it an excellent acylating agent.[1][2] It readily reacts with various nucleophiles to form a range of derivatives.[1] This reactivity is fundamental to its application as an intermediate in the synthesis of pharmaceuticals and other complex organic molecules.[1][2]

Key Reactions:

- Amide Formation: Reacts with amines to yield amides.[1]
- Ester Formation: Reacts with alcohols to form esters.[1]
- Hydrolysis: Undergoes hydrolysis to revert to the corresponding carboxylic acid.[1]
- Friedel-Crafts Acylation: Can be used to introduce the acyl group onto aromatic rings.[2]
- Grignard Reactions: Acts as an electrophile in reactions with Grignard reagents to form ketones.[1]



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Caption: Reactivity and applications in organic synthesis.

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